Application Notes and Protocols for ARD-266 In Vivo Studies

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ARD-266*
Cat. No.:	*B15542791*

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These application notes provide a comprehensive overview of the design and execution of in vivo studies for **ARD-266**, a potent Androgen Receptor (AR) PROTAC degrader. The protocols outlined below are based on established methodologies for evaluating PROTAC molecules in preclinical cancer models.

Introduction to ARD-266

ARD-266 is a highly potent proteolysis-targeting chimera (PROTAC) that induces the degradation of the Androgen Receptor (AR).[1] It functions by recruiting the von Hippel-Lindau (VHL) E3 ubiquitin ligase to the AR, leading to its ubiquitination and subsequent degradation by the proteasome.[2][3] In vitro studies have demonstrated its effectiveness in various AR-positive prostate cancer cell lines.[1][4] While specific in vivo study data for **ARD-266** is not extensively published, the following protocols are based on studies with closely related AR PROTACs and provide a strong framework for its preclinical evaluation.[4][5]

Data Presentation: In Vitro Potency of ARD-266

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A summary of the in vitro degradation and inhibitory concentrations for **ARD-266** in various prostate cancer cell lines is presented below. This data is crucial for informing the design of in vivo studies.

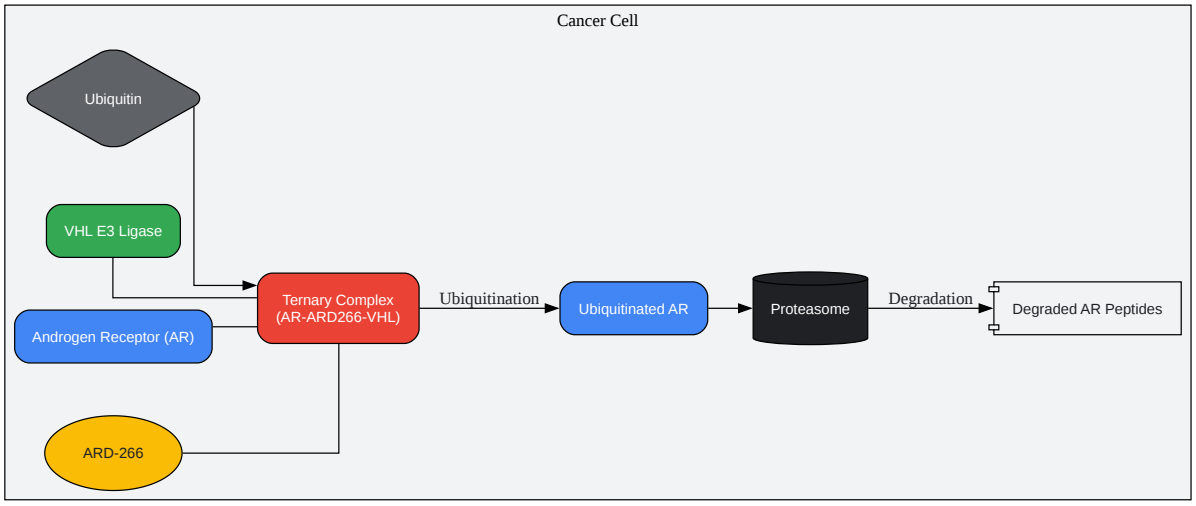
Cell Line	DC50 (nM)	Description
LNCaP	0.2 - 1	Androgen-sensitive human prostate adenocarcinoma cells
VCaP	0.2 - 1	Androgen-sensitive human prostate cancer cells, overexpress AR
22Rv1	0.2 - 1	Human prostate carcinoma epithelial cells, express AR splice variants

Data compiled from multiple sources.[1][4]

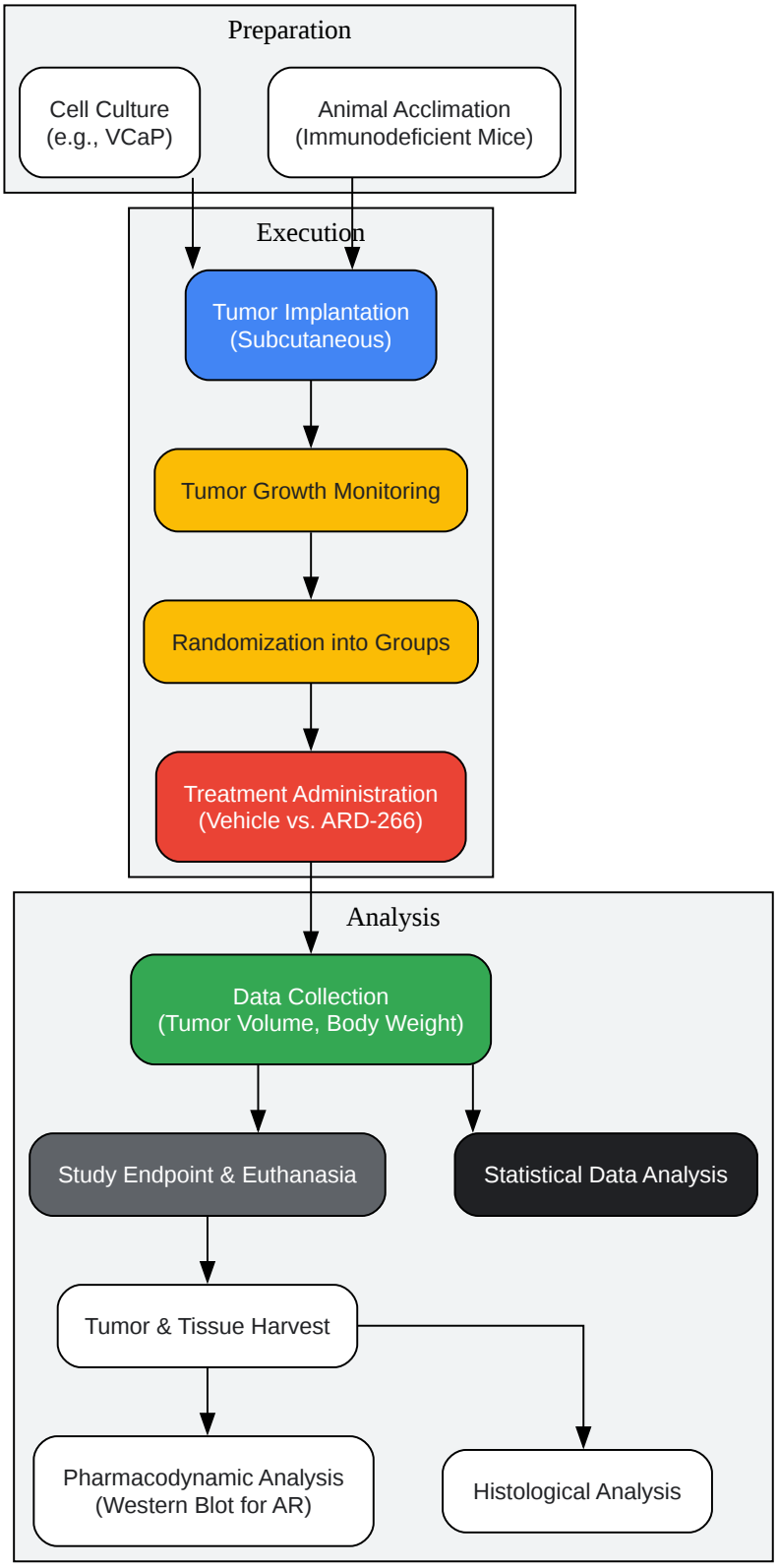
Signaling Pathway of ARD-266

The mechanism of action for **ARD-266** involves the hijacking of the cell's natural protein disposal system. The following diagram illustrates this process.

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- 2. Discovery of ARD-2585 as an Exceptionally Potent and Orally Active PROTAC Degrader of Androgen Receptor for the Treatment of Advanced Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ARD-266 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 4. researchgate.net [researchgate.net]
- 5. A highly potent PROTAC androgen receptor (AR) degrader ARD-61 effectively inhibits AR-positive breast cancer cell growth in vitro and tumor growth in vivo - PMC [pmc.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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